

7-Hydroxywarfarin-d5 chemical properties and structure

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Compound of Interest

Compound Name: 7-Hydroxywarfarin-d5

Cat. No.: B602753

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An In-depth Technical Guide to **7-Hydroxywarfarin-d5**

Introduction

7-Hydroxywarfarin-d5 is the deuterium-labeled analogue of 7-Hydroxywarfarin, a primary metabolite of the widely used anticoagulant, Warfarin.^{[1][2]} The incorporation of five deuterium atoms on the phenyl ring provides a stable isotopic signature, making it an invaluable tool in analytical and pharmacokinetic research.^[1] Primarily, it serves as an internal standard for the precise quantification of 7-Hydroxywarfarin in biological matrices using mass spectrometry-based assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).^[1] Its use significantly enhances the accuracy and reliability of therapeutic drug monitoring and metabolic studies of Warfarin.^[1]

Chemical Properties and Structure

7-Hydroxywarfarin-d5 is a synthetic compound characterized by a coumarin core structure, identical to its non-labeled counterpart, except for the isotopic labeling. The deuterium atoms are located on the phenyl group, which minimizes the potential for kinetic isotope effects during metabolic processes while providing a distinct mass difference for spectrometric analysis.

Chemical Structure:

The IUPAC name for **7-Hydroxywarfarin-d5** is 4,7-dihydroxy-3-(3-oxo-1-(phenyl-d5)butyl)-2H-chromen-2-one.^[1]

Quantitative Chemical Data

The key chemical properties of **7-Hydroxywarfarin-d5** are summarized in the table below for easy reference.

Property	Value	References
CAS Number	94820-65-2	[1] [2] [3]
Molecular Formula	C ₁₉ H ₁₁ D ₅ O ₅	[1] [2] [3]
Molecular Weight	329.36 g/mol	[2] [3]
Appearance	White to off-white solid	[2]
Purity	≥98%	[3]

Solubility and Storage

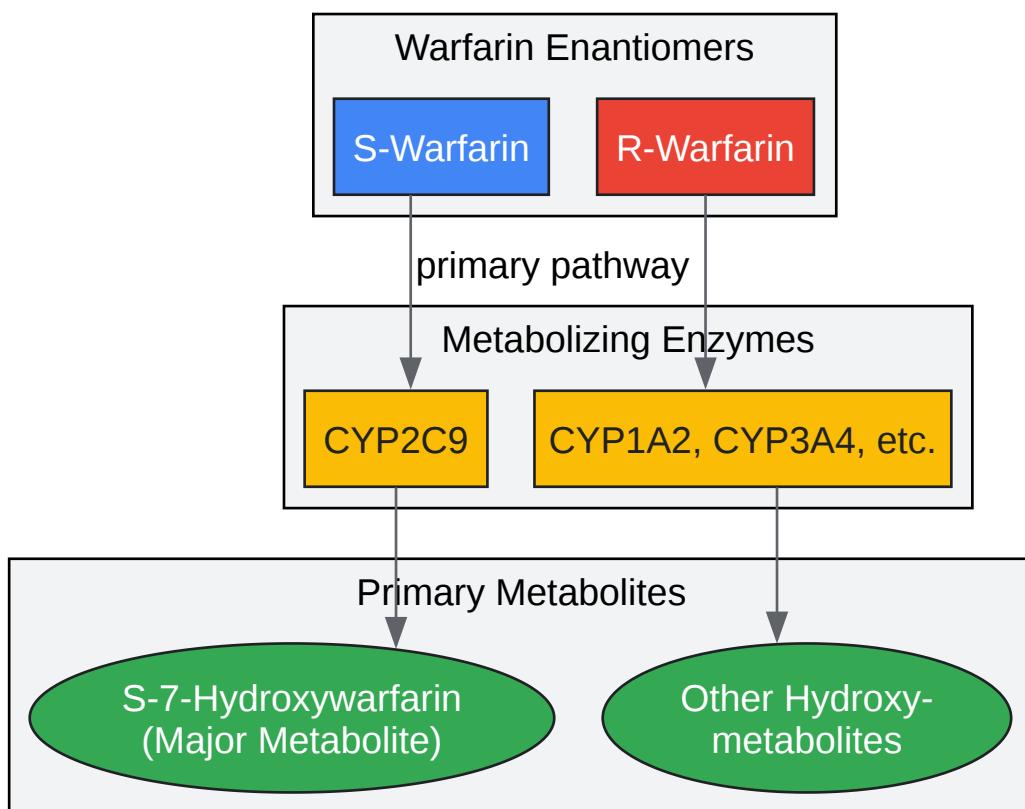
Proper handling and storage are critical to maintain the integrity of the compound.

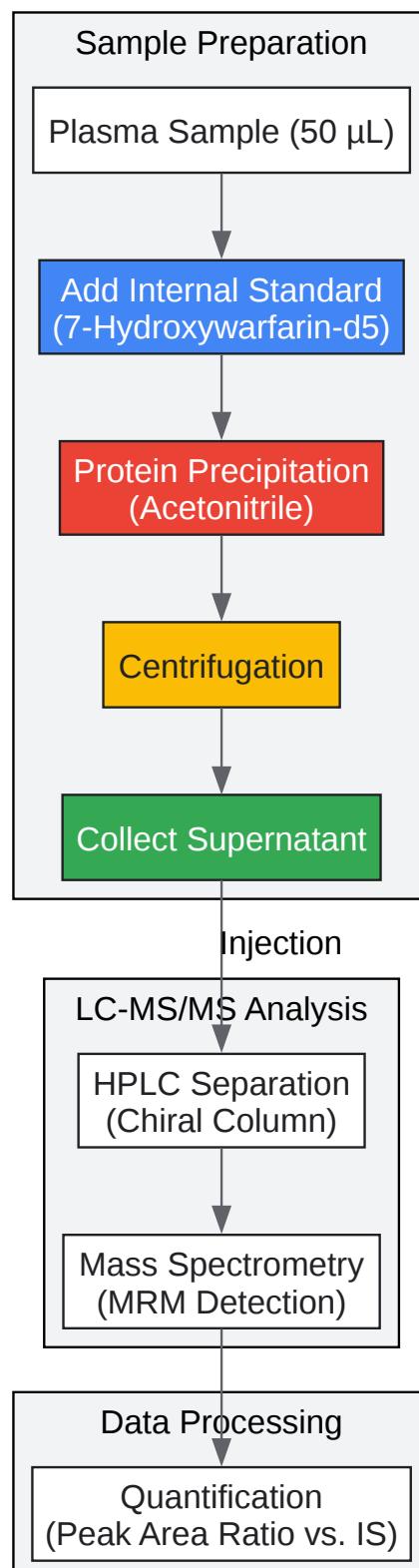
Parameter	Details	References
Solubility	DMSO: 100 mg/mL (303.62 mM)	[2]
Storage (Solid)	-20°C, sealed, away from moisture	[2]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

Biological Context: Warfarin Metabolism

Warfarin is administered as a racemic mixture of R- and S-enantiomers. The S-enantiomer is significantly more potent and is primarily metabolized by the cytochrome P450 enzyme, CYP2C9.[\[4\]](#)[\[5\]](#) The major metabolic pathway is hydroxylation, leading to the formation of S-7-hydroxywarfarin, which is the most abundant metabolite found in human plasma.[\[4\]](#)[\[6\]](#) The quantification of this metabolite is crucial for understanding the metabolic capacity of patients

and for investigating drug-drug interactions.^[7] **7-Hydroxywarfarin-d5** is used as an internal standard in studies that investigate this metabolic pathway.^[1]





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